

Application Note: Determination of Solvent Yellow 93 Concentration in Polymers

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Compound of Interest

Compound Name: Solvent Yellow 93

Cat. No.: B15554897

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Introduction

Solvent Yellow 93, a fluorescent azomethine dye, is widely utilized as a colorant in various polymers, including polystyrene (PS), polyethylene terephthalate (PET), polycarbonate (PC), and acrylonitrile butadiene styrene (ABS).[1][2][3] Its excellent thermal stability, light fastness, and solubility in organic solvents make it a preferred choice for coloring plastics, fibers, and in the manufacturing of masterbatches.[4][5][6][7] Accurate quantification of **Solvent Yellow 93** in the final polymer product is crucial for quality control, ensuring color consistency, and meeting regulatory requirements. This document provides detailed protocols for the determination of **Solvent Yellow 93** concentration in both transparent and opaque polymer matrices using UV-Vis Spectroscopy and High-Performance Liquid Chromatography (HPLC).

Principle

The methodologies described are based on the extraction of **Solvent Yellow 93** from the polymer matrix followed by quantification using spectrophotometric or chromatographic techniques. For transparent polymers, UV-Vis spectroscopy offers a rapid and straightforward method for concentration determination.[8] For opaque or colored polymers, where matrix interference is a concern, HPLC provides a more selective and sensitive analytical approach. Pyrolysis-Gas Chromatography (Py-GC) can also be employed for opaque matrices, particularly those containing light-scattering additives.[8]

Experimental Protocols

1. Sample Preparation: Solvent Extraction

This protocol describes the extraction of **Solvent Yellow 93** from a polymer sample. The choice of solvent is critical and depends on the polymer type and the solubility of the dye. Dichloromethane is an effective solvent for many polymers and has a high solubility for **Solvent Yellow 93**.^{[7][8]}

Materials:

- Polymer sample containing **Solvent Yellow 93**
- Dichloromethane (DCM), HPLC grade
- Toluene, HPLC grade (for polystyrene)^[8]
- Grinder or mill
- Analytical balance
- Volumetric flasks (50 mL, 100 mL)
- Glass vials with caps
- Syringe filters (0.45 µm, PTFE)
- Ultrasonic bath
- Centrifuge

Procedure:

- **Sample Grinding:** Grind the polymer sample into a fine powder (e.g., to pass through a 10-mesh screen) to increase the surface area for efficient extraction.^[9] For polymers that are difficult to grind at ambient temperature, cryogenic grinding using liquid nitrogen may be employed.^[9]
- **Weighing:** Accurately weigh approximately 0.5 g of the ground polymer sample into a 50 mL volumetric flask.

- Solvent Addition: Add approximately 30 mL of a suitable solvent (e.g., dichloromethane) to the volumetric flask. For polystyrene, toluene can be used.[\[8\]](#)
- Dissolution/Extraction:
 - For soluble polymers, place the flask in an ultrasonic bath for 15-20 minutes to facilitate the complete dissolution of the polymer and the dye.
 - For insoluble polymers, heat the mixture under reflux for 1-2 hours to extract the dye. The choice of solvent and temperature should be compatible with the polymer to avoid degradation.
- Cooling and Dilution: Allow the solution to cool to room temperature. Dilute to the mark (50 mL) with the same solvent and mix thoroughly.
- Clarification:
 - If the polymer is fully dissolved, the solution should be clear.
 - If the polymer is not fully dissolved, centrifuge a portion of the extract at 4000 rpm for 10 minutes to pellet the insoluble polymer.
- Filtration: Filter the supernatant or the clear solution through a 0.45 μm PTFE syringe filter into a clean glass vial. This filtered solution is now ready for analysis.

2. Quantification by UV-Vis Spectroscopy

This method is suitable for transparent polymers where there is no significant spectral interference from the polymer matrix or other additives.

Materials:

- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- **Solvent Yellow 93** analytical standard

- Dichloromethane (or other suitable solvent), HPLC grade
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Stock Solution: Accurately weigh 10 mg of **Solvent Yellow 93** standard and dissolve it in 100 mL of dichloromethane to prepare a 100 µg/mL stock solution.
- Preparation of Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with dichloromethane to concentrations ranging from 1 µg/mL to 10 µg/mL.
- Measurement:
 - Set the UV-Vis spectrophotometer to scan from 300 nm to 600 nm.
 - Use dichloromethane as the blank.
 - Measure the absorbance of each calibration standard at the wavelength of maximum absorbance (λ_{max}) for **Solvent Yellow 93** (approximately 430-440 nm in dichloromethane).
 - Measure the absorbance of the prepared sample extract. If the absorbance is too high, dilute the sample extract with the solvent to bring it within the calibration range.
- Data Analysis:
 - Plot a calibration curve of absorbance versus concentration for the standard solutions.
 - Determine the concentration of **Solvent Yellow 93** in the sample extract from the calibration curve using linear regression.
 - Calculate the concentration of **Solvent Yellow 93** in the original polymer sample using the following formula:
 - $\text{Concentration (mg/g)} = (C \times V \times D) / W$

- Where:
 - C = Concentration of **Solvent Yellow 93** in the measured solution ($\mu\text{g/mL}$)
 - V = Initial volume of the extract (mL)
 - D = Dilution factor (if any)
 - W = Weight of the polymer sample (g)

3. Quantification by High-Performance Liquid Chromatography (HPLC)

This method is recommended for opaque or colored polymers and provides higher specificity and sensitivity. A reverse-phase HPLC method can be adapted for this purpose.

Materials:

- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- C18 analytical column (e.g., 4.6 x 150 mm, 5 μm)
- **Solvent Yellow 93** analytical standard
- Acetonitrile, HPLC grade
- Methanol, HPLC grade
- Water, HPLC grade
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard and Sample Solutions: Prepare the standard stock solution and sample extracts as described in the UV-Vis spectroscopy protocol. The final solvent for the sample should be compatible with the HPLC mobile phase.
- HPLC Conditions:

- Mobile Phase: A mixture of acetonitrile and water or methanol and water is commonly used for reverse-phase chromatography.^[10] A starting point could be an isocratic mobile phase of 90:10 (v/v) Acetonitrile:Water.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 30 °C
- Detection Wavelength: Set the detector to the λ_{max} of **Solvent Yellow 93** (e.g., 435 nm).
- Analysis:
 - Inject the calibration standards to establish a calibration curve of peak area versus concentration.
 - Inject the sample extract.
- Data Analysis:
 - Identify the peak corresponding to **Solvent Yellow 93** in the sample chromatogram by comparing its retention time with that of the standard.
 - Quantify the concentration of **Solvent Yellow 93** in the sample extract using the calibration curve.
 - Calculate the concentration of **Solvent Yellow 93** in the original polymer sample using the formula provided in the UV-Vis section.

Data Presentation

Table 1: Properties of **Solvent Yellow 93**

Property	Value
Chemical Name	(4E)-5-methyl-4-[(3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-yl)methylidene]-2-phenylpyrazol-3-one[8]
CAS Number	4702-90-3, 61969-52-6[1][3][11]
Molecular Formula	C21H18N4O2[2][12][13]
Molecular Weight	358.39 g/mol [12][14]
Physical Appearance	Reddish-yellow to greenish-yellow powder[1][5][12][15]
Heat Resistance	>300 °C[1][11][12]
Light Fastness	7-8 (on a scale of 1-8)[1]
Applications	Coloring for plastics (PS, HIPS, ABS, PC, PA6, PA66, RPVC, PMMA, SAN, AS, PET), terylene, and fiber; manufacturing of agglomerate for coloring terylene.[1][3][11]

Table 2: Solubility of **Solvent Yellow 93** in Various Solvents at 20°C

Solvent	Solubility (g/L)
Dichloromethane	190[7]
Toluene	25[7][8]
Butyl Acetate	10[7]
Acetone	8[7]
Ethanol	1[7][8]
Water	Insoluble[4][5][15]

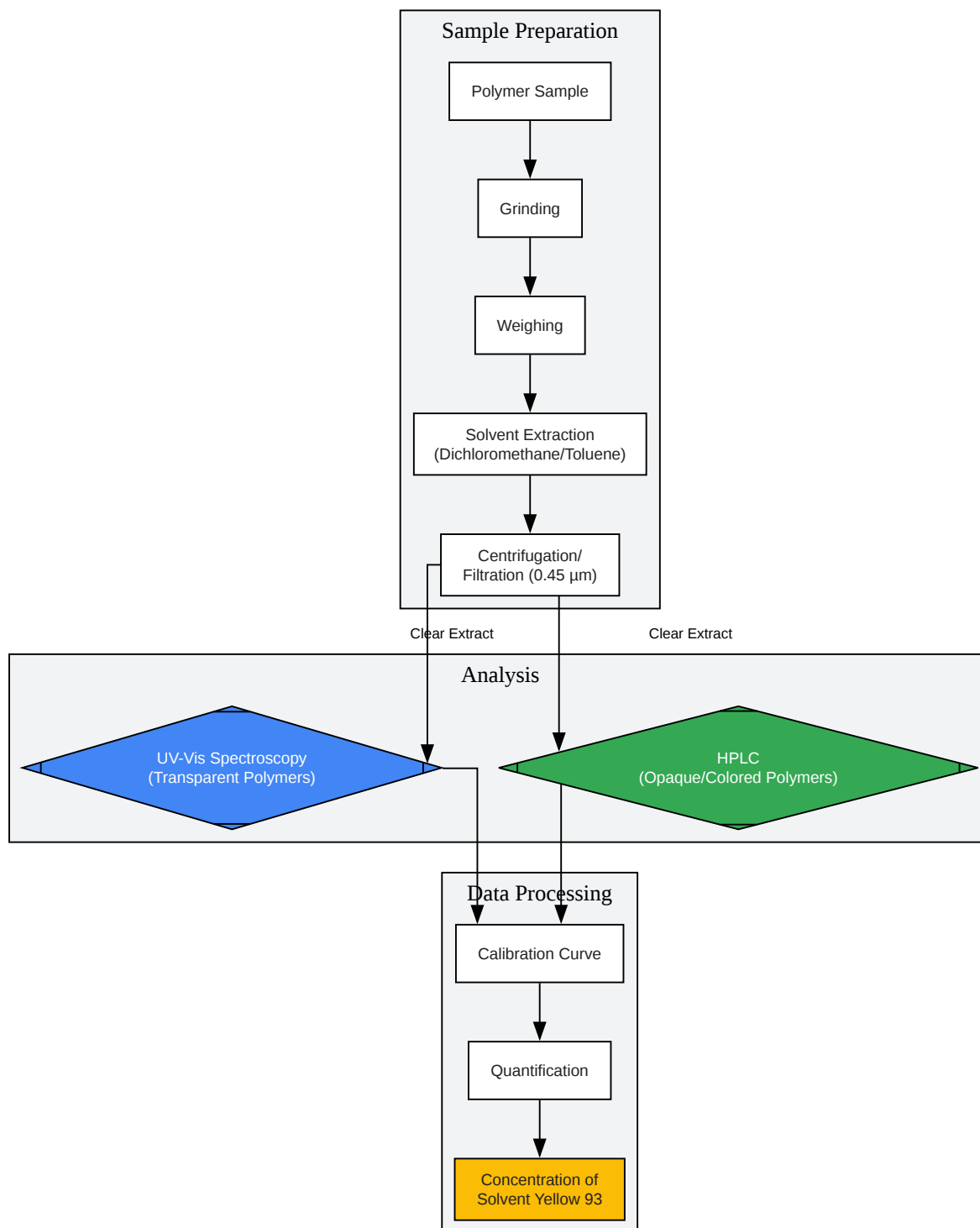
Table 3: Example UV-Vis Spectroscopy Calibration Data

Concentration (µg/mL)	Absorbance at λ_{max}
1.0	0.152
2.5	0.378
5.0	0.755
7.5	1.130
10.0	1.510

Table 4: Example HPLC Analytical Parameters

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (90:10, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection Wavelength	435 nm
Retention Time (approx.)	4.5 min

Mandatory Visualization



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Caption: Workflow for determining **Solvent Yellow 93** concentration in polymers.

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